

Application Notes and Protocols for [2B-(SP)]

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2B-(SP)

Cat. No.: B1143229

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

[2B-(SP)] is a selective phosphopeptide substrate for the enzyme Glycogen Synthase Kinase-3 (GSK-3).[1] Derived from the phosphorylation site of the translation initiation factor eIF2B, this peptide is a valuable tool for studying GSK-3 activity in various cellular processes. GSK-3 is a key enzyme implicated in numerous signaling pathways, including those involved in metabolic regulation, neuronal development, and apoptosis. Understanding its activity is crucial for research in diabetes, neurodegenerative diseases, and cancer. This document provides detailed protocols for the preparation of stock solutions of [2B-(SP)] for use in research and drug development applications.

Physicochemical Data

A summary of the key quantitative data for [2B-(SP)] is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	186901-17-7	[1]
Molecular Formula	C71H123N26O29P	[1]
Molecular Weight	1835.88 g/mol	[1]
Peptide Sequence	RRAAEELDSRAGS(p)PQL	
Solubility	Soluble to 1 mg/mL in water	[1]
Appearance	White lyophilized solid	[1]
Storage Conditions	Desiccate at -20°C	[1]

Experimental Protocols

This protocol describes the preparation of a 1 mg/mL stock solution of **[2B-(SP)]** in water.

Materials:

- **[2B-(SP)]** (lyophilized solid)
- Nuclease-free water (e.g., Milli-Q or equivalent)
- Sterile, low-adhesion microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **[2B-(SP)]** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the product.
- **Reconstitution:** Briefly centrifuge the vial to ensure the entire lyophilized pellet is at the bottom.

- **Dissolution:** Carefully add the appropriate volume of nuclease-free water to the vial to achieve a final concentration of 1 mg/mL. For example, to a 1 mg vial, add 1 mL of water.
- **Vortexing:** Gently vortex the solution for 10-15 seconds to ensure the peptide is completely dissolved. Visually inspect the solution to confirm there are no particulates.
- **Aliquoting:** For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-adhesion microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C. For long-term storage, -80°C is recommended.

To prepare a stock solution with a specific molarity, use the following formula:

Volume of Solvent (L) = Mass of **[2B-(SP)]** (g) / (Desired Molarity (mol/L) x Molecular Weight (g/mol))

- Molecular Weight of **[2B-(SP)]**: 1835.88 g/mol

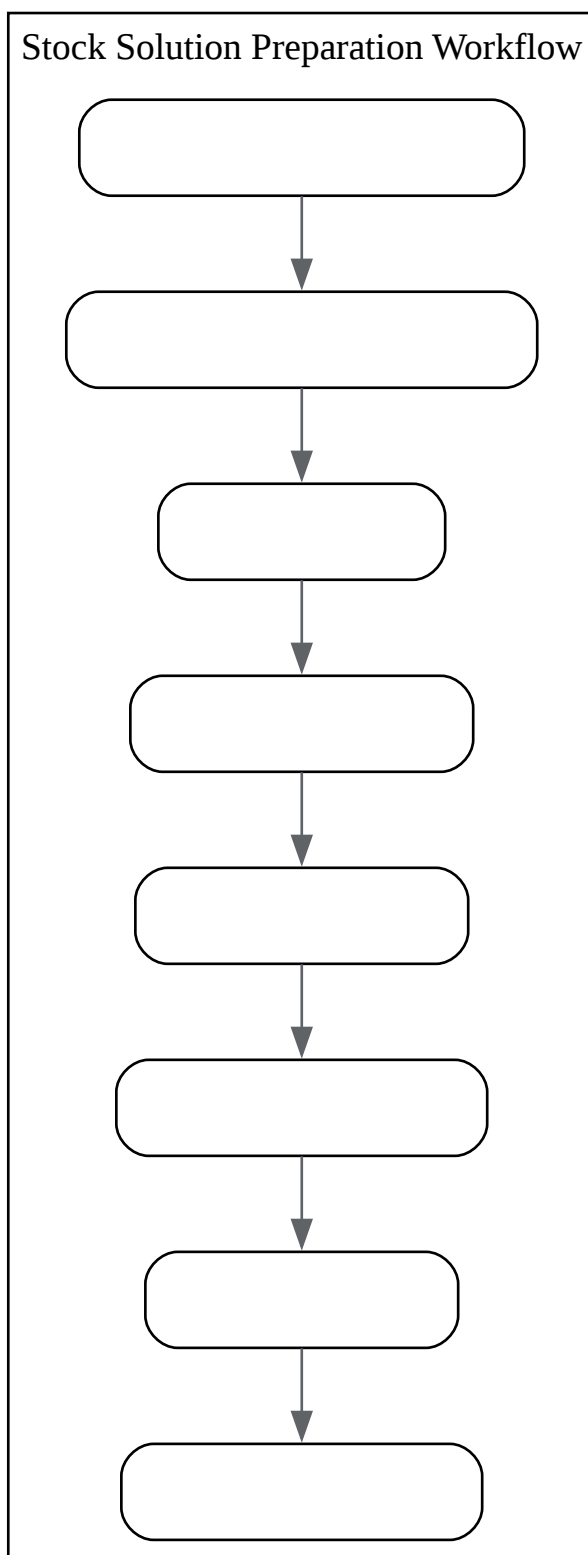
Example: Preparation of a 1 mM Stock Solution

- Weigh out 1 mg (0.001 g) of **[2B-(SP)]**.
- Calculate the required volume of solvent: $\text{Volume (L)} = 0.001 \text{ g} / (0.001 \text{ mol/L} * 1835.88 \text{ g/mol}) = 0.000544 \text{ L} = 544 \text{ }\mu\text{L}$
- Dissolve 1 mg of **[2B-(SP)]** in 544 μL of nuclease-free water to obtain a 1 mM stock solution.

Visualizations

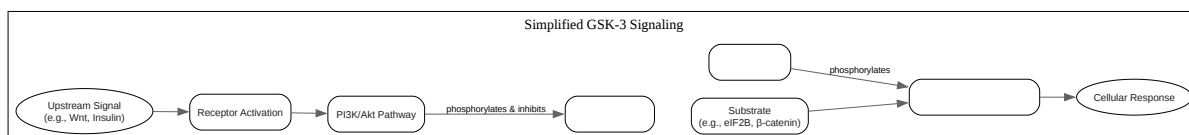
The following diagram illustrates the key steps in preparing a stock solution of **[2B-(SP)]**.

Stock Solution Preparation Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for preparing **[2B-(SP)]** stock solutions.

GSK-3 is a constitutively active kinase that is regulated by inhibitory phosphorylation. The diagram below shows a simplified representation of its regulation within a generic signaling pathway.



[Click to download full resolution via product page](#)

Caption: Simplified GSK-3 signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [prescission.com](https://www.prescission.com) [prescission.com]
- To cite this document: BenchChem. [Application Notes and Protocols for [2B-(SP)]]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1143229#preparing-stock-solutions-of-2b-sp\]](https://www.benchchem.com/product/b1143229#preparing-stock-solutions-of-2b-sp)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com